

GNF-2 Kinase Assay: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *Gnf-2*
CAS No.: 778270-11-4
Cat. No.: B1684429

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to performing kinase assays with **GNF-2**, a selective allosteric inhibitor of the Bcr-Abl tyrosine kinase. This document includes detailed protocols for both biochemical and cell-based assays, data presentation guidelines, and visual representations of the relevant signaling pathway and experimental workflows.

GNF-2 is a non-ATP competitive inhibitor that binds to the myristate-binding pocket of the Abl kinase domain, inducing a conformational change that inhibits its activity.[1] It has shown efficacy against wild-type Bcr-Abl and some imatinib-resistant mutants.[2] Understanding the experimental setup for **GNF-2** kinase assays is crucial for researchers studying Bcr-Abl-driven leukemias and for the development of novel allosteric inhibitors.

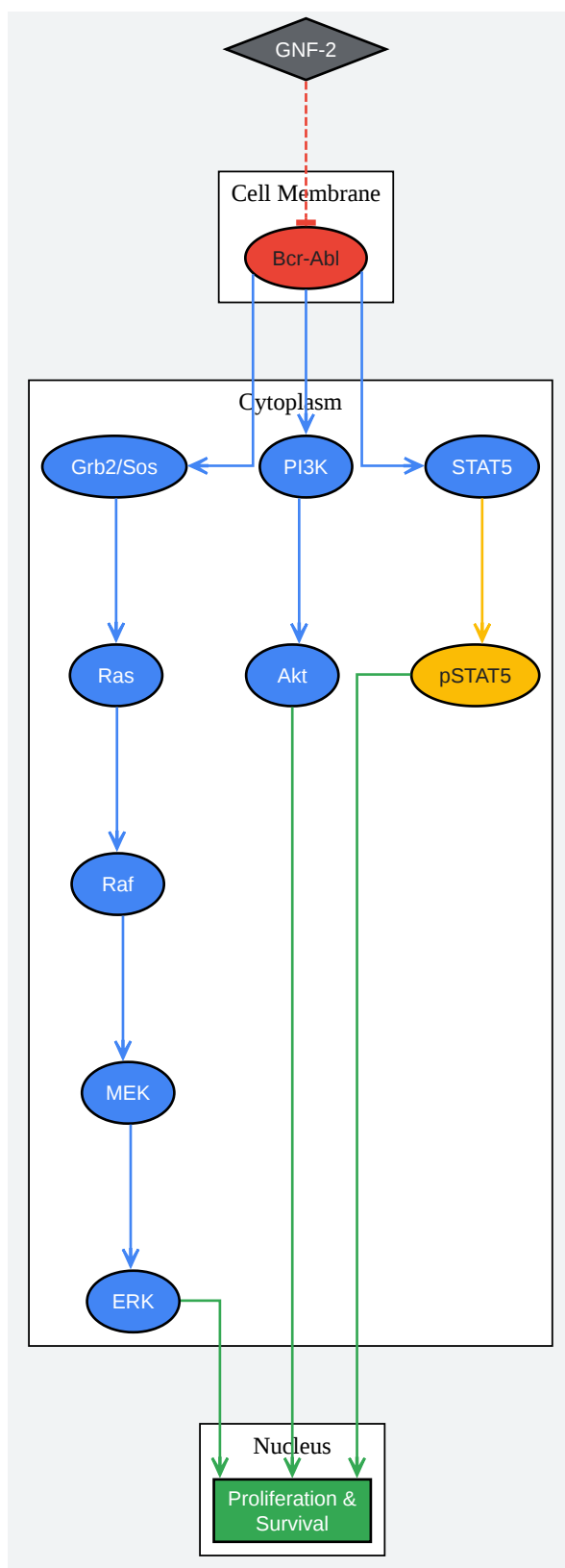
Data Presentation

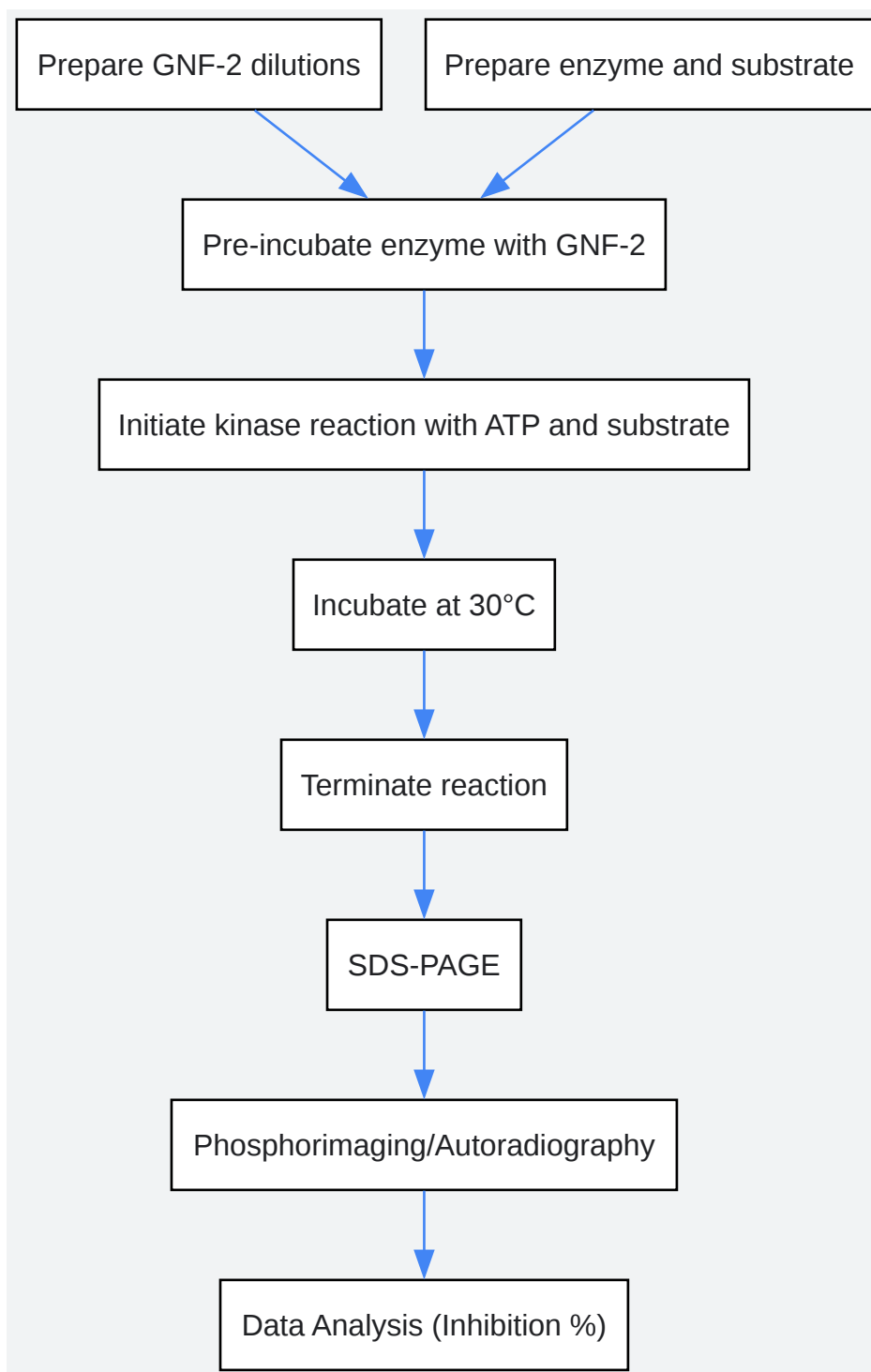
Table 1: In Vitro Activity of GNF-2

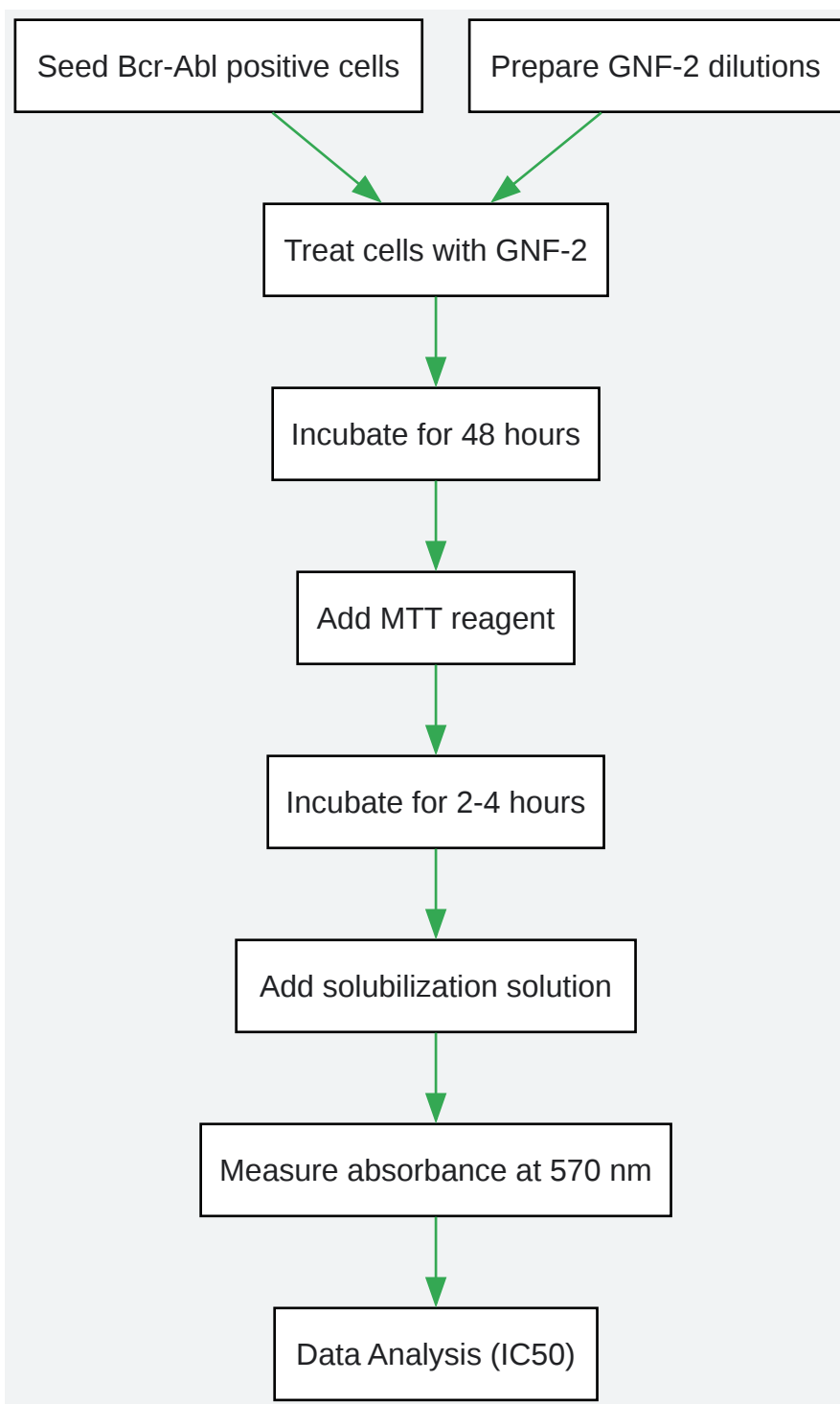
Cell Line	Bcr-Abl Status	Assay Type	IC50 (nM)	Reference
K562	p210 Bcr-Abl	Proliferation	273	[3]
SUP-B15	p210 Bcr-Abl	Proliferation	268	[3]
Ba/F3.p210	p210 Bcr-Abl	Proliferation	138	[3]
Ba/F3.p210E255 V	Imatinib-resistant	Proliferation	268	[3]
Ba/F3.p185Y253 H	Imatinib-resistant	Proliferation	194	[3]
-	c-Abl (non- myristoylated)	Biochemical	-	
-	Bcr-Abl	Phosphorylation	267	[3]
c-AblG2A- expressing cells	-	Crkl Phosphorylation	51	

Signaling Pathway

The Bcr-Abl fusion protein possesses constitutively active tyrosine kinase activity, leading to the activation of several downstream signaling pathways that promote cell proliferation and survival. Key pathways include the Ras/MAPK and PI3K/Akt pathways. **GNF-2**, by allosterically inhibiting Bcr-Abl, blocks the phosphorylation of its downstream targets, such as STAT5.[3]







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References

- 1. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. GNF 2 | CAS:778270-11-4 | Bcr-Abl inhibitor | High Purity | Manufacturer BioCrick [biocrick.com]
- 3. medchemexpress.com [medchemexpress.com]
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